

Spectroscopic Profile of Fluoromethanesulfonyl Chloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: Fluoromethanesulfonyl chloride

CAS No.: 42497-69-8

Cat. No.: B3052572

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic properties of **fluoromethanesulfonyl chloride** ($\text{CH}_2\text{ClFO}_2\text{S}$), a key reagent in synthetic chemistry. Aimed at researchers, scientists, and professionals in drug development, this document synthesizes available spectroscopic data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The guide offers a detailed interpretation of the spectral features, providing insights into the molecule's structure and chemical environment. Furthermore, it includes standardized experimental protocols for acquiring high-quality spectroscopic data for this compound and related sulfonyl chlorides, emphasizing best practices and the rationale behind key procedural steps.

Introduction

Fluoromethanesulfonyl chloride (CAS No. 42497-69-8) is a sulfonyl chloride bearing a fluorine atom, which imparts unique reactivity and properties.^{[1][2]} Its structural simplicity belies a complex and informative spectroscopic signature. An understanding of its NMR, IR, and MS characteristics is paramount for its effective use in synthesis, enabling researchers to confirm

its identity, assess its purity, and monitor its reactions. This guide provides a detailed examination of these spectroscopic techniques as applied to **fluoromethanesulfonyl chloride**.

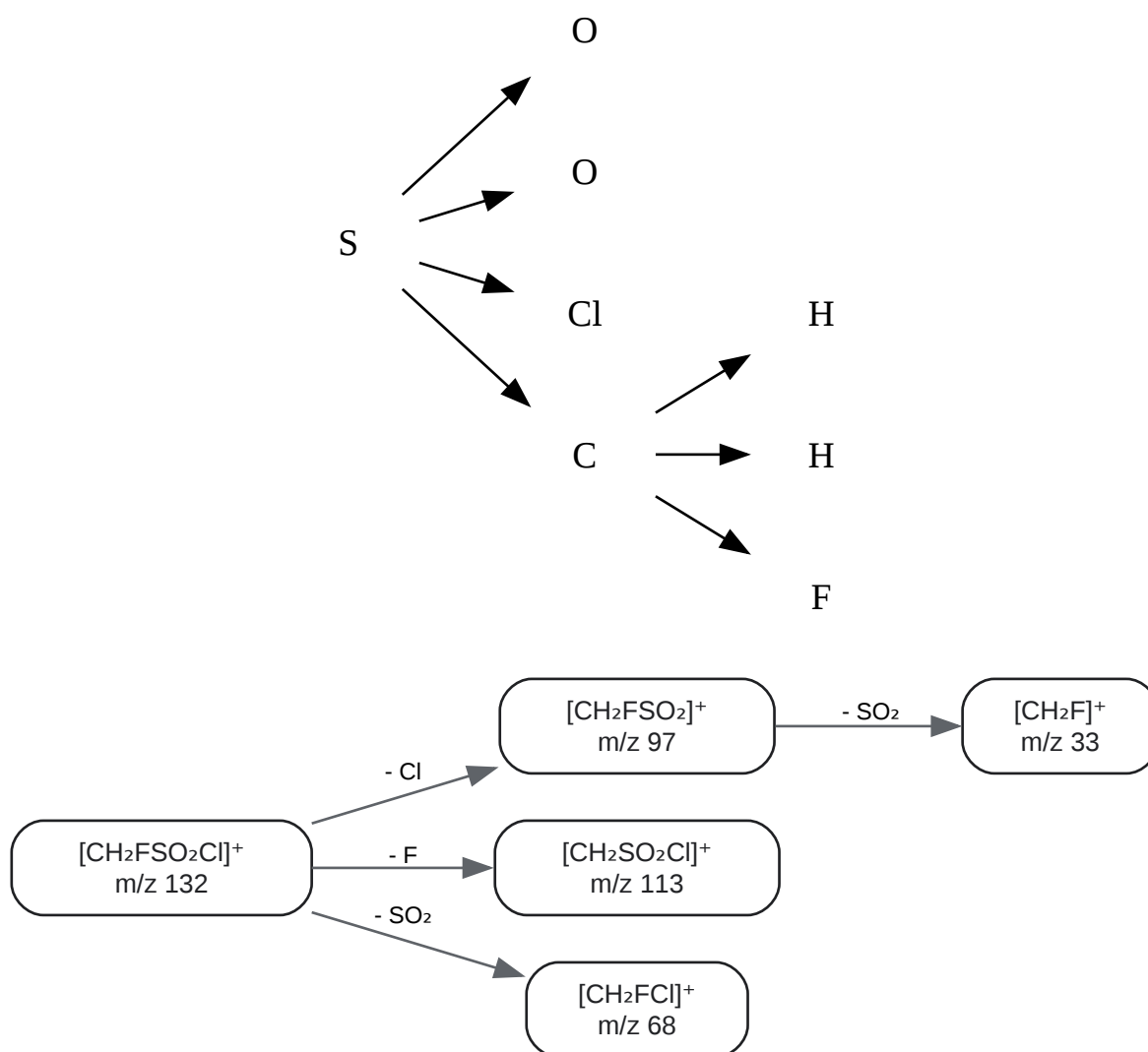
Molecular Structure and Properties

To fully appreciate the spectroscopic data, a foundational understanding of the molecule's structure is essential.

Molecular Formula: $\text{CH}_2\text{ClFO}_2\text{S}$ [\[1\]](#)[\[2\]](#)

Molecular Weight: 132.54 g/mol [\[1\]](#)

Structure:



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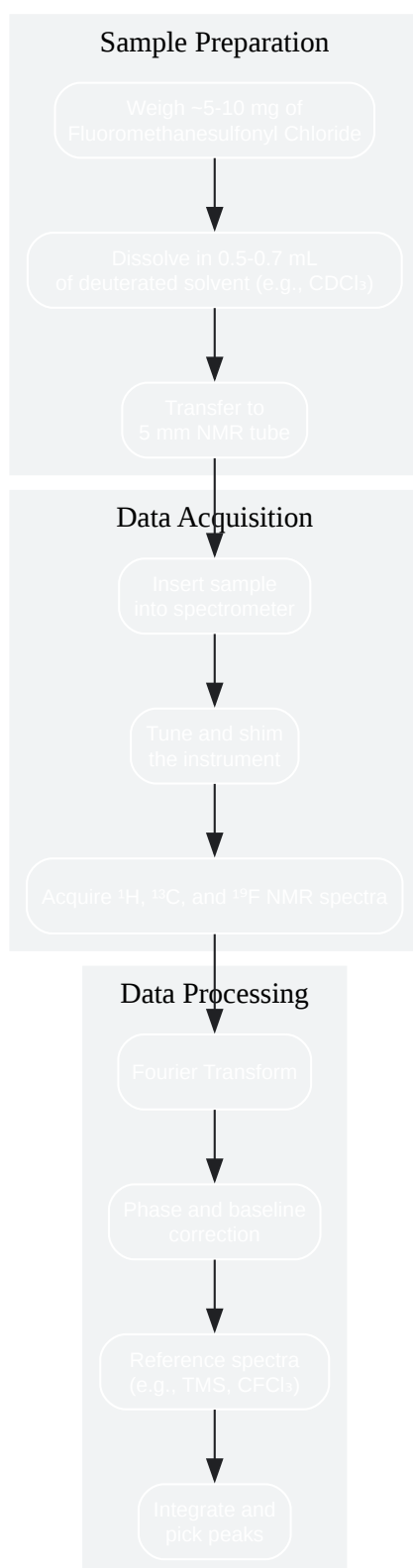
Figure 2: Predicted major fragmentation pathways of **fluoromethanesulfonyl chloride** in EI-MS.

Experimental Protocols

Acquiring high-quality spectroscopic data is crucial for accurate analysis. The following are recommended protocols for the spectroscopic characterization of **fluoromethanesulfonyl chloride**.

NMR Spectroscopy

- Sample Preparation:
 - Due to the reactive nature of sulfonyl chlorides, use an inert, deuterated solvent such as chloroform-d (CDCl_3) or acetonitrile- d_3 .
 - Prepare a solution of approximately 5-10 mg of **fluoromethanesulfonyl chloride** in 0.5-0.7 mL of the chosen solvent in a standard 5 mm NMR tube.
 - Handle the compound in a fume hood and wear appropriate personal protective equipment (PPE), as it is corrosive and moisture-sensitive. [1]2. Instrument Parameters:
 - ^1H NMR: Acquire the spectrum on a 400 MHz or higher field spectrometer. Use a sufficient number of scans to obtain a good signal-to-noise ratio.
 - ^{13}C NMR: Use a proton-decoupled sequence. A larger number of scans will be necessary due to the low natural abundance of ^{13}C .
 - ^{19}F NMR: Use a dedicated fluorine probe or a broadband probe tuned to the fluorine frequency. Reference the spectrum to an external standard such as CFCl_3 .



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Figure 3: Workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - Neat Liquid: Place a small drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
 - Solution: Prepare a dilute solution (1-5%) in a suitable IR-transparent solvent (e.g., CCl₄ or CS₂) and use a liquid cell.
- Instrument Parameters:
 - Acquire the spectrum in the mid-IR range (4000 - 400 cm⁻¹).
 - Collect a background spectrum of the salt plates or the solvent cell before running the sample.
 - Co-add a sufficient number of scans (e.g., 16 or 32) to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

- Sample Introduction:
 - For a volatile liquid like **fluoromethanesulfonyl chloride**, direct injection via a heated probe or introduction through a gas chromatograph (GC-MS) is suitable.
- Instrument Parameters:
 - Ionization: Use electron ionization (EI) at a standard energy of 70 eV.
 - Mass Analyzer: Scan a mass range that includes the expected molecular ion and fragment ions (e.g., m/z 30 - 200).

Conclusion

The spectroscopic characterization of **fluoromethanesulfonyl chloride** by NMR, IR, and MS provides a detailed molecular portrait. While experimental data is not widely available in public databases, predictions based on established principles of spectroscopy and data from analogous compounds offer a reliable guide for its identification and analysis. The protocols

outlined in this guide are designed to enable researchers to obtain high-quality data, ensuring the confident application of this important synthetic reagent.

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Sources

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